

4-Thiomorpholineacetamide: Proper Disposal & Handling Procedures[1][2][3]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Thiomorpholineacetamide

CAS No.: 765242-43-1

Cat. No.: B3357918

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Executive Safety Directive

CRITICAL WARNING: DO NOT CONFUSE WITH THIOACETAMIDE Researchers frequently confuse **4-Thiomorpholineacetamide** with Thioacetamide (CAS 62-55-5) due to name similarity.[1][2][3]

- Thioacetamide is a Group 2B Carcinogen and potent liver toxin (RCRA Waste Code U218).
- **4-Thiomorpholineacetamide** is a pharmaceutical intermediate, generally classified as an Irritant.[2][3]
- Action: Verify the CAS Number (765242-43-1) on the manufacturer label before disposal.[1][2][3] If the CAS is 62-55-5, stop and follow high-hazard carcinogen protocols immediately.[1][2][3]

Hazard Identification & Waste Characterization

Before disposal, you must characterize the waste stream.[3] As a research chemical, **4-Thiomorpholineacetamide** often lacks extensive chronic toxicity data; therefore, the

Precautionary Principle applies.[\[2\]](#)[\[3\]](#)

Property	Specification	Disposal Implication
Physical State	Solid (Crystalline powder)	Dispose via Solid Waste Stream (S-Stream). [1] [2] [3]
RCRA Status	Not P-listed or U-listed. [2] [3]	Classified as Non-RCRA Regulated Chemical Waste (unless mixed with solvents).
Primary Hazard	Skin/Eye Irritant (H315/H319). [6]	Requires double-bagging and "Irritant" labeling.
Chemical Composition	Contains Sulfur and Nitrogen. [3] [4] [7]	Incineration Only. Do not bleach or sewer. [3] Sulfur content precludes standard oxidation methods.

Step-by-Step Disposal Protocol

Scenario A: Pure Solid Substance (Expired or Surplus)[\[1\]](#)[\[2\]](#)[\[3\]](#)

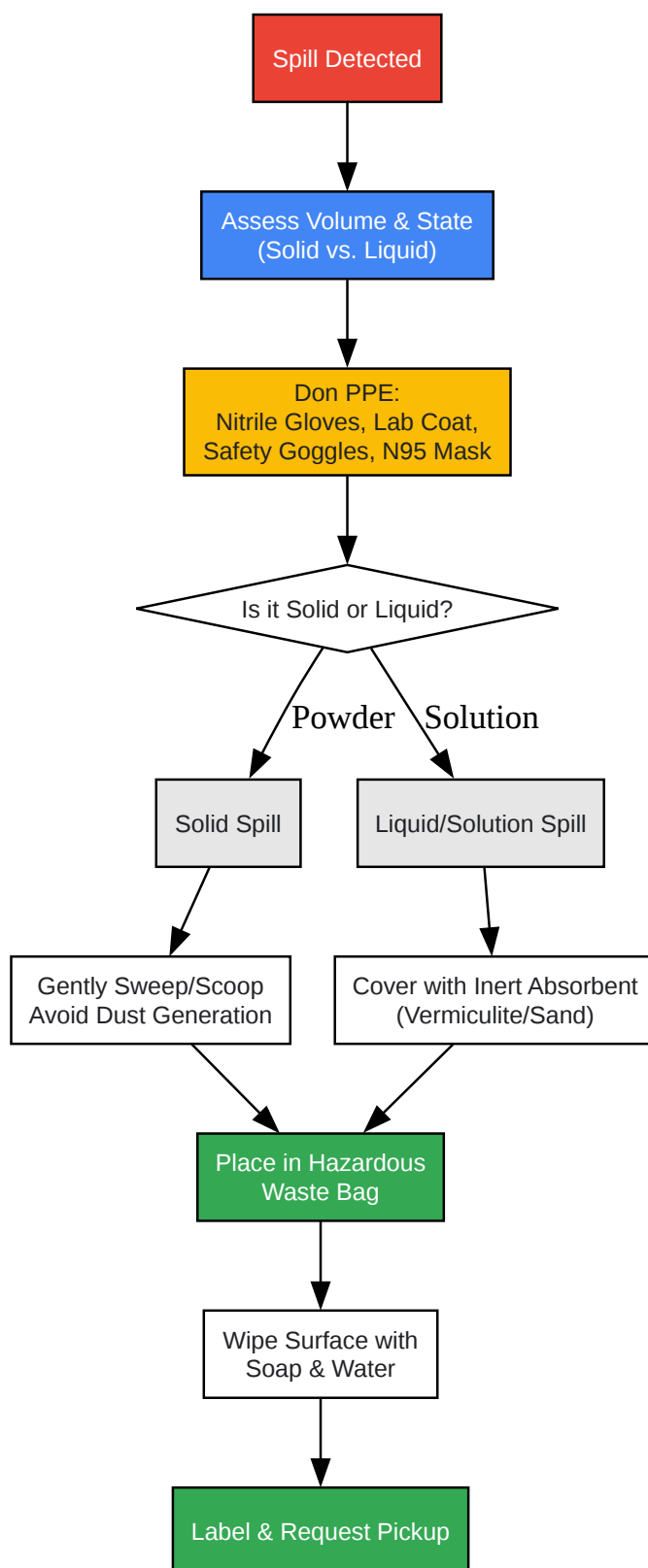
- Step 1: Container Selection. Use a wide-mouth High-Density Polyethylene (HDPE) jar.[\[1\]](#)[\[2\]](#)
[\[3\]](#) Glass is acceptable but poses a breakage risk.
- Step 2: Transfer. Transfer the solid chemical into the disposal container.[\[2\]](#) Do not fill more than 90% capacity.
- Step 3: Labeling. Apply a hazardous waste label with the following details:
 - Chemical Name: 2-Thiomorpholinoacetamide[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[8\]](#)[\[9\]](#)
 - Hazards: Irritant[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Constituents: 100%[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Step 4: Segregation. Store in the Organic Solids satellite accumulation area. Keep away from strong oxidizers (e.g., nitric acid, permanganates) as the sulfur moiety can react vigorously.

Scenario B: Liquid Waste (Reaction Mixtures/Mother Liquors)[1][2] [3]

- Step 1: Solvent Compatibility. Determine the primary solvent.[2]
 - Halogenated (DCM, Chloroform): Segregate into Halogenated Waste.
 - Non-Halogenated (Methanol, Ethyl Acetate): Segregate into Non-Halogenated Organic Waste.
- Step 2: pH Check. Ensure the solution pH is between 5 and 9.[2] If highly acidic or basic, neutralize carefully before adding to the carboy to prevent container degradation.[3]
- Step 3: Accumulation. Pour into the appropriate safety carboy (HDPE or Steel).
 - Note: Ensure the carboy is vented or has a pressure-relief cap, as amide hydrolysis can slowly generate ammonia gas over time.[2][3]

Spill Response Workflow

If **4-Thiomorpholineacetamide** is spilled in the laboratory, follow this immediate containment logic.



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Figure 1: Decision matrix for immediate spill response ensuring containment of irritant dusts and liquids.[1][2][3]

Professional Waste Management Handoff

When transferring waste to your Environmental Health & Safety (EHS) team or external vendor (e.g., Veolia, Clean Harbors, Triumvirate), use the following profile to ensure proper destruction.

- DOT Shipping Name: Not Regulated (unless in flammable solvent).
 - If pure: Non-Regulated Solid.
- Destruction Method: High-Temperature Incineration (Rotary Kiln).[1][2][3]
 - Why? The sulfur atom requires thermal oxidation to SO₂, which is captured by the incinerator's scrubber system.[3] Landfilling is not recommended due to potential leaching of the amine.
- Profile Code (Generic): Organic Solid, Non-RCRA.

References

- Chemical Identity & CAS Verific
 - Source: ChemicalBook & GuideChem Global Chemical Database.[3]
 - Entry:[1][2][3]
- General Amide Disposal Guidelines
 - Source: National Research Council (US)
 - Title: "Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards."[2]
 - URL:[Link]
- Thioacetamide (Confusable Chemical)

- Source: ECHA (European Chemicals Agency).
- Title: "Thioacetamide - Substance Information & Carcinogenicity." [2][3][10]
- URL: [Link][1][2][3]
- Labor
 - Source: U.S. Environmental Protection Agency (EPA).
 - Title: "Resource Conservation and Recovery Act (RCRA) Regulations - 40 CFR Part 261." [1][2][3]
 - URL: [Link][1][2][3]

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Sources

- 1. CAS [chemicalbook.com]
- 2. Page loading... [wap.guidechem.com]
- 3. 2421247-07-4|N-Methyl-2-(4,7,10-tris(2-(methylthio)ethyl)-1,4,7,10-tetraazacyclododecan-1-yl)acetamide|BLD Pharm [bldpharm.com]
- 4. CAS 765242-43-1 | 2-(4-(2-(methylthio)ethyl)-1,4,7,10-tetraazacyclododecan-1-yl)acetamide, 9CI [chemblink.com]
- 5. 765242-43-1 CAS MSDS (4-Thiomorpholineacetamide(9CI)) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. cpachem.com [cpachem.com]
- 7. 4-(3,6-bis(diethylamino)xanthylum-9-yl)-3-(piperazin-1-ylsulfonyl)benzenesulfonate - CAS号 1072915-03-7 - 摩熵化学 [molaid.com]
- 8. N-(7-Hydroxy-2,2,4,6-tetramethyl-indan-1-yl)-2-thiomorpholin-4-yl-acetamide; hydrochloride - CAS号 103233-58-5 - 摩熵化学 [molaid.com]

- [9. scribd.com \[scribd.com\]](https://www.scribd.com)
- [10. labchem-wako.fujifilm.com \[labchem-wako.fujifilm.com\]](https://www.labchem-wako.fujifilm.com)
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